

Technical Guide: Synthesis and Purification of (1R)-IDH889

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Compound of Interest

Compound Name: (1R)-IDH889

Cat. No.: B608057

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Introduction

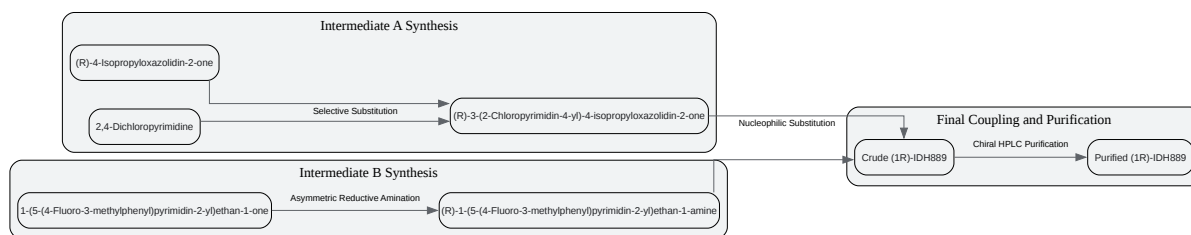
(1R)-IDH889 is the (1R) stereoisomer of IDH889, a potent and selective allosteric inhibitor of mutant isocitrate dehydrogenase 1 (IDH1). While the (S,S)-diastereomer, commonly referred to as IDH889, is the biologically active component that inhibits the production of the oncometabolite 2-hydroxyglutarate (2-HG), the (1R)-isomer serves as a crucial negative control in research settings to elucidate the specific effects of the active compound. This technical guide provides a comprehensive overview of the synthesis and purification of **(1R)-IDH889**, drawing from established methodologies for this class of compounds.

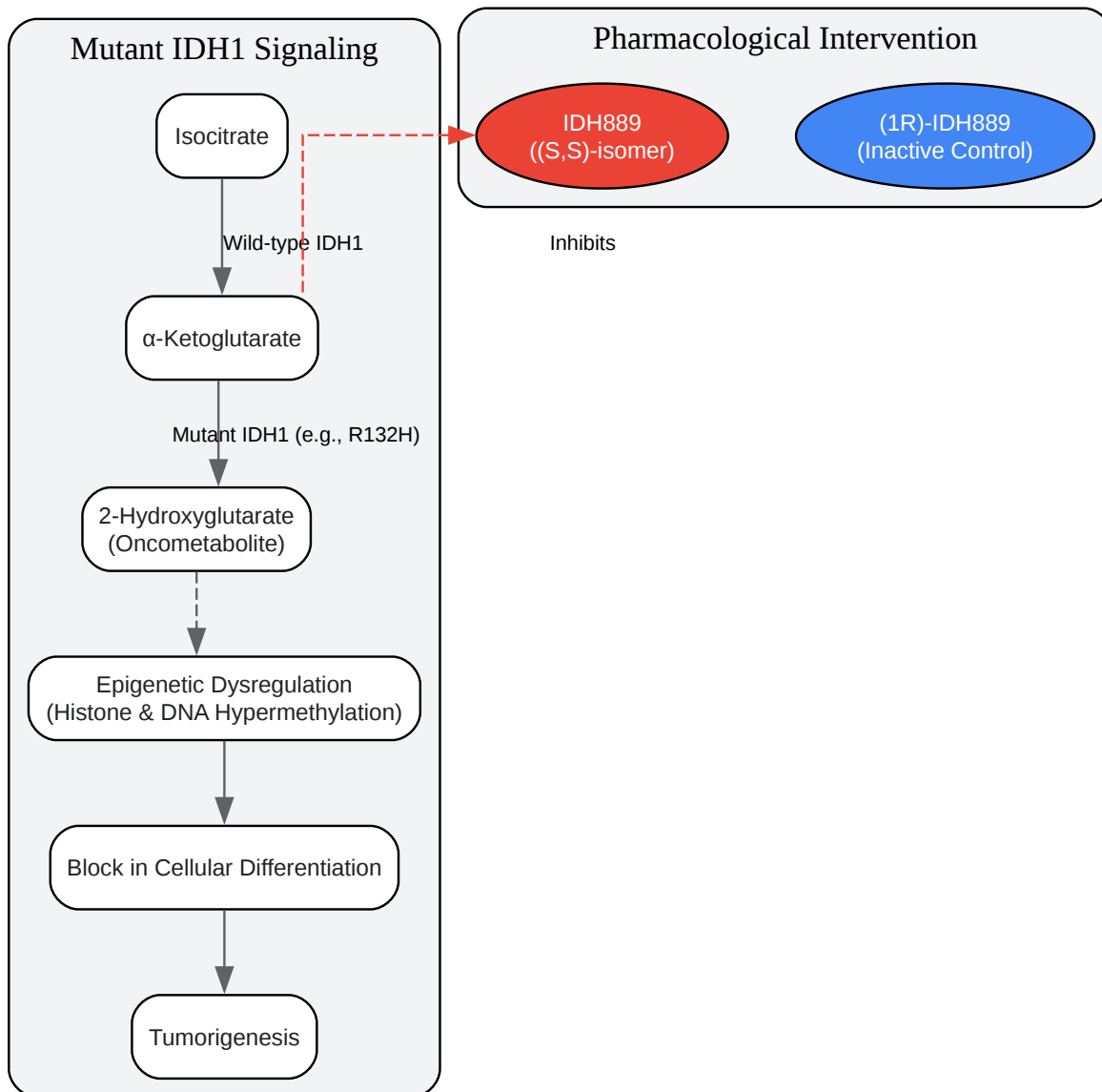
Chemical Properties

Property	Value
IUPAC Name	(4R)-3-(2-(((1R)-1-(5-(4-fluoro-3-methylphenyl)pyrimidin-2-yl)ethyl)amino)pyrimidin-4-yl)-4-isopropylloxazolidin-2-one
Molecular Formula	C ₂₃ H ₂₅ FN ₆ O ₂
Molecular Weight	436.49 g/mol
Chiral Centers	2
Stereoisomer	(1R, 4R)

Synthesis Workflow

The synthesis of **(1R)-IDH889** is a multi-step process that involves the preparation of two key chiral intermediates followed by their coupling and subsequent purification. The overall synthetic strategy is adapted from the reported synthesis of its active (S,S)-diastereomer.





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